

# The Chemistry of Methanedithiol: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Methanedithiol

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## Introduction

**Methanedithiol** (CAS RN: 6725-64-0), also known as dimercaptomethane or dithiomethane, is the simplest geminal dithiol.[1] Its molecule features two thiol functional groups attached to a single carbon atom. This structure imparts unique chemical properties and reactivity, making it a subject of interest in various chemical and biological contexts. Despite its simple structure, detailed experimental data and established biological roles are not as extensively documented as for its monothiol counterpart, methanethiol. This guide aims to provide a comprehensive overview of the current knowledge on the chemistry of **methanedithiol**, including its properties, synthesis, and reactivity, while also highlighting areas where further research is needed.

## Chemical and Physical Properties

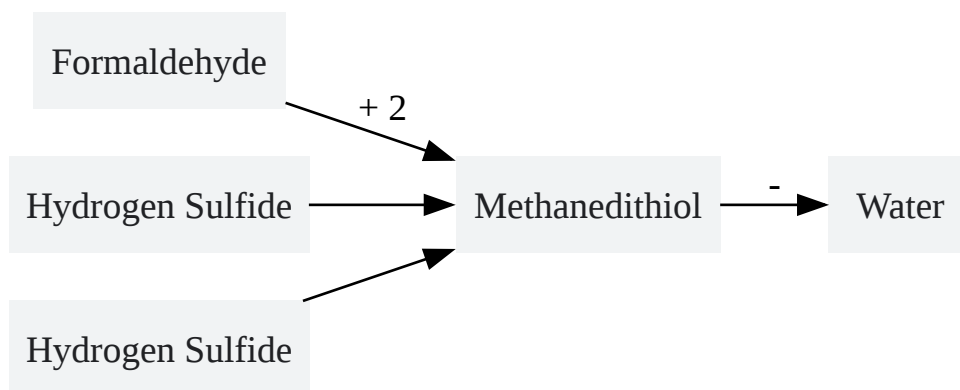
**Methanedithiol** is a colorless liquid with a pungent odor.[1] A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	CH4S2	[1]
Molecular Weight	80.18 g/mol	[1]
Boiling Point	118.0 °C at 760 mmHg	[1]
Density	0.827 - 0.831 g/cm3	[1]
Refractive Index	1.578 - 1.584	[1]
Solubility	Soluble in water and ethanol	[1]
GHS Classification	Flammable liquid and vapor (Category 3)	[1]

## Synthesis of Methanedithiol

The primary synthetic route to **methanedithiol** involves the reaction of formaldehyde with hydrogen sulfide.[2]

### General Reaction Scheme:



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Caption: Synthesis of **Methanedithiol**.

### Experimental Protocol:

A detailed, publicly available experimental protocol for the synthesis of **methanedithiol** is not readily found in the scientific literature. The reaction is generally described as the condensation of formaldehyde with two equivalents of hydrogen sulfide under pressure. It is crucial to note that this reaction can be complex and may lead to the formation of byproducts. Therefore, careful control of reaction conditions and appropriate purification methods are necessary to obtain pure **methanedithiol**. Researchers attempting this synthesis should consult specialized chemical synthesis literature and perform thorough risk assessments.

## Chemical Reactivity and Reactions

The chemistry of **methanedithiol** is characterized by the reactivity of its two thiol groups. These groups can undergo a variety of reactions, including oxidation, alkylation, and metal coordination.

### Oxidation to Disulfides and Polysulfides

Like other thiols, **methanedithiol** can be oxidized to form disulfides and higher polysulfides. This reactivity is relevant in biological systems where it may interact with reactive oxygen species and participate in redox signaling.

### Reaction with Aldehydes and Ketones

The two thiol groups of **methanedithiol** can react with aldehydes and ketones to form cyclic thioacetals. This reaction is a common method for the protection of carbonyl groups in organic synthesis.

## Spectral Data

Detailed experimental spectral data for **methanedithiol** are scarce in publicly accessible databases. The following sections provide general expectations for the spectral characteristics of **methanedithiol** and, for illustrative purposes, representative data for the closely related and often confused compound, methanethiol ( $\text{CH}_3\text{SH}$ ).

Disclaimer: The spectral data presented below for methanethiol are for illustrative purposes only and should not be considered as representative of **methanedithiol**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: A proton NMR spectrum of **methanedithiol** is expected to show two signals: a singlet for the two protons of the methylene group ( $\text{CH}_2$ ) and a signal for the two protons of the thiol groups ( $\text{SH}$ ). The chemical shift of the methylene protons would likely be deshielded due to the presence of two adjacent sulfur atoms. The thiol proton signal is typically a broad singlet and its chemical shift can be variable depending on concentration and solvent.
- $^{13}\text{C}$  NMR: A carbon-13 NMR spectrum of **methanedithiol** would be expected to show a single signal for the methylene carbon. Its chemical shift would be influenced by the two attached sulfur atoms.

## Infrared (IR) Spectroscopy

The IR spectrum of **methanedithiol** is expected to show characteristic absorption bands for the S-H and C-H stretching vibrations. The S-H stretching band is typically observed in the region of  $2550\text{--}2600\text{ cm}^{-1}$ . The C-H stretching vibrations would appear in the region of  $2850\text{--}3000\text{ cm}^{-1}$ .<sup>[3]</sup>

## Mass Spectrometry (MS)

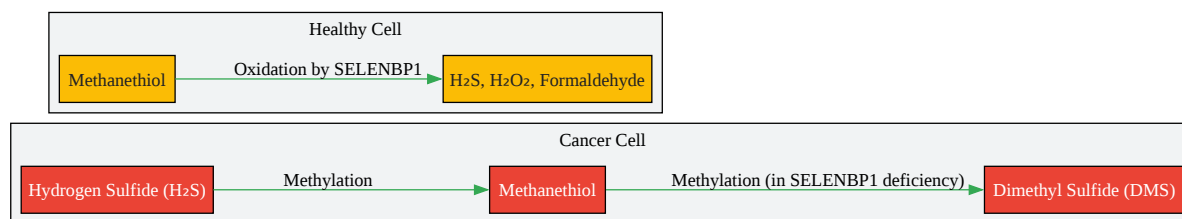
The mass spectrum of **methanedithiol** would show a molecular ion peak ( $\text{M}^+$ ) at  $m/z = 80$ . The fragmentation pattern would be expected to involve the loss of one or both thiol groups, as well as fragmentation of the C-S bonds.<sup>[4]</sup>

## Biological Activity and Signaling Pathways

Currently, there is a significant lack of information regarding specific biological signaling pathways directly involving **methanedithiol**. Much of the research in this area has focused on methanethiol.

## Methanethiol Metabolism as a Potential Indicator

In cancer cells, dysregulated sulfur metabolism can lead to elevated levels of methanethiol.<sup>[5]</sup> This methanethiol can be generated through the methylation of hydrogen sulfide ( $\text{H}_2\text{S}$ ).<sup>[5]</sup> The subsequent metabolism of methanethiol is an area of active research, with enzymes like selenium-binding protein 1 (SELENBP1) playing a role in its oxidation.<sup>[5]</sup>



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Caption: Dysregulated Methanethiol Metabolism in Cancer.

It is plausible that **methanedithiol**, as a related dithiol compound, could interact with similar biological pathways, particularly those involving redox signaling and sulfur metabolism. However, dedicated research is required to elucidate any specific roles of **methanedithiol** in cellular processes.

## Safety and Handling

**Methanedithiol** is classified as a flammable liquid and vapor.[1] Therefore, it should be handled with appropriate precautions in a well-ventilated area, away from ignition sources. Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[2][6][7]

## Toxicological Profile

Specific toxicological data for **methanedithiol** is limited. An addendum to the toxicological profile for methyl mercaptan (methanethiol) has been published, which may provide some context for the potential hazards of related organosulfur compounds.[8] However, direct extrapolation of toxicity data from methanethiol to **methanedithiol** should be done with caution due to differences in their chemical structure and reactivity.

## Conclusion

**Methanedithiol** is a fundamental geminal dithiol with interesting chemical properties. While its synthesis and general reactivity are understood, there is a notable lack of detailed experimental protocols and comprehensive spectral data in the public domain. Furthermore, its biological roles and potential involvement in signaling pathways remain largely unexplored. This guide provides a summary of the currently available information and highlights the need for further research to fully understand the chemistry and biology of this simple yet intriguing molecule. Such research could uncover novel applications in synthetic chemistry, materials science, and drug development.

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